

A Comparative Analysis of Vibrational Bands in Samarium-152 and Gadolinium-154

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Compound of Interest

Compound Name: Samarium-152

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A detailed comparative study of the nuclear structure of **Samarium-152** (^{152}Sm) and Gadolinium-154 (^{154}Gd) reveals intriguing similarities and subtle differences in their vibrational band structures. Both nuclei, having 88 and 90 neutrons respectively, are located in a transitional region between spherical and well-deformed shapes, making them excellent laboratories for testing nuclear models. This guide provides an objective comparison of their vibrational properties, supported by experimental data, to aid researchers and scientists in the field of nuclear physics and drug development.

Introduction to Vibrational Bands in Deformed Nuclei

In deformed even-even nuclei, collective excitations can give rise to vibrational bands built upon the ground state. The most prominent of these are the beta (β) and gamma (γ) vibrational bands. The β -vibrational band corresponds to oscillations in the nuclear deformation along the symmetry axis, while the γ -vibrational band involves oscillations that break the axial symmetry. These bands are characterized by a series of energy levels with specific spin and parity ($J\pi$) sequences. The study of the properties of these bands, such as their energy levels and the electromagnetic transition probabilities between them, provides crucial insights into the underlying nuclear structure.

A significant point of discussion for both ^{152}Sm and ^{154}Gd is the nature of the first excited 0^+ state (0^+_2). While traditionally interpreted as the bandhead of the β -vibrational band, several studies suggest that it may be better described as a "second vacuum" state, implying a more

complex structure than a simple one-phonon β -vibration.[1][2][3][4] Both nuclei are also considered prime examples of the X(5) critical-point symmetry, which describes nuclei at the transition point between spherical and axially deformed shapes.[2][3][4]

Data Presentation: A Comparative Overview

The following tables summarize the experimental energy levels and reduced transition probabilities (B(E2)) for the ground state, β -vibrational, and γ -vibrational bands in ^{152}Sm and ^{154}Gd .

Table 1: Energy Levels of Vibrational Bands in ^{152}Sm and ^{154}Gd (in keV)

Spin (J)	^{152}Sm Ground State Band	^{152}Sm β - Band ($K\pi=0^+_2$)	^{152}Sm γ - Band ($K\pi=2^+_{+1}$)	^{154}Gd Ground State Band	^{154}Gd β - Band ($K\pi=0^+_2$)	^{154}Gd γ - Band ($K\pi=2^+_{+1}$)
0 ⁺	0	684.8	0	680.7		
2 ⁺	121.8	810.4	1085.8	123.1	815.5	996.3
3 ⁺	1233.8	1127.9				
4 ⁺	366.5	1023.1	1371.5	371.0	1047.5	1263.9
5 ⁺	1579.4	1418.3				
6 ⁺	706.7	1311.5	717.7	1397.6		
8 ⁺	1125.4	1146.1				

Note: Data compiled from various experimental sources. The β -band in both nuclei is built on the 0^+_{+2} state.

Table 2: B(E2) Transition Probabilities (in Weisskopf units, W.u.)

Transition	^{152}Sm	^{154}Gd
$B(E2; 2^+_{11} \rightarrow 0^+_{11})$	148 ± 5	180 ± 4
$B(E2; 4^+_{11} \rightarrow 2^+_{11})$	210 ± 10	250 ± 10
$B(E2; 2^+_{22} \rightarrow 0^+_{11})$	2.5 ± 0.3	1.8 ± 0.2
$B(E2; 2^+_{22} \rightarrow 2^+_{11})$	40 ± 10	35 ± 5
$B(E2; 2^+_{22} \rightarrow 0^+_{22})$	100 ± 20	90 ± 15
$B(E2; 2^+_{33} \rightarrow 0^+_{11})$	1.5 ± 0.2	1.2 ± 0.2
$B(E2; 2^+_{33} \rightarrow 2^+_{11})$	25 ± 5	20 ± 4

Note: These are representative values and can vary slightly between different experimental measurements. The 2^+_{22} state is the 2^+ member of the β -band, and the 2^+_{33} state is the bandhead of the γ -band.

Experimental Protocols

The data presented in this guide are derived from various experimental techniques, primarily gamma-ray spectroscopy following nuclear reactions.

Gamma-Ray Spectroscopy

Objective: To measure the energies and intensities of gamma rays emitted from the excited states of ^{152}Sm and ^{154}Gd .

Methodology:

- Production of Excited States: The excited states of ^{152}Sm and ^{154}Gd are typically populated using reactions such as:
 - Alpha-induced reactions: For example, the $^{150}\text{Nd}(\alpha, 2n)^{152}\text{Sm}$ and $^{152}\text{Sm}(\alpha, 2n)^{154}\text{Gd}$ reactions.[5] A beam of alpha particles with energies in the range of 18-20.5 MeV is directed onto an isotopically enriched target.[5]

- Coulomb Excitation: A beam of heavy ions (e.g., ^{40}Ar) with an energy below the Coulomb barrier is used to excite the target nuclei (^{152}Sm or ^{154}Gd). This method is particularly useful for probing collective states with high precision.
- Beta Decay: The electron capture decay of ^{152}Eu can populate excited states in ^{152}Sm .^[1]
- Gamma-Ray Detection: The emitted gamma rays are detected using high-resolution germanium detectors, often arranged in large arrays to increase detection efficiency and allow for gamma-gamma coincidence measurements. The AFRODITE spectrometer, an array of Clover HPGe detectors, has been used in such studies.^{[2][4]}
- Data Analysis: The energies of the gamma rays are determined from the positions of the photopeaks in the measured spectra. The intensities of the transitions are proportional to the areas of these peaks. By analyzing gamma-gamma coincidence relationships, the decay scheme of the nucleus can be constructed, and the placement of energy levels can be determined.

B(E2) Value Determination

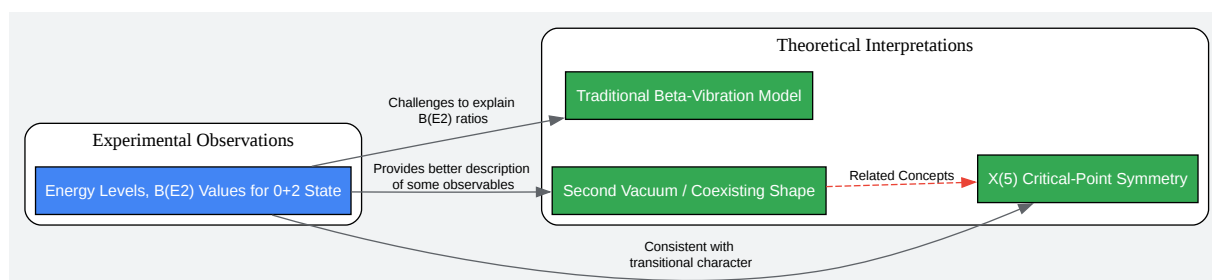
Objective: To measure the reduced transition probabilities, which are a sensitive probe of the collective nature of the nuclear states.

Methodology:

- Lifetime Measurements: The lifetimes of the excited states are measured using techniques such as the recoil-distance Doppler-shift (RDDS) method or the Doppler-shift attenuation method (DSAM).
- Coulomb Excitation Cross-Sections: In Coulomb excitation experiments, the cross-section for exciting a particular state is directly related to the B(E2) value of the transition. By measuring the yield of gamma rays de-exciting the state as a function of the scattering angle of the projectile, the B(E2) values can be extracted.
- Data Analysis: The experimental data are compared with theoretical calculations from codes like GOSIA to extract the B(E2) values.

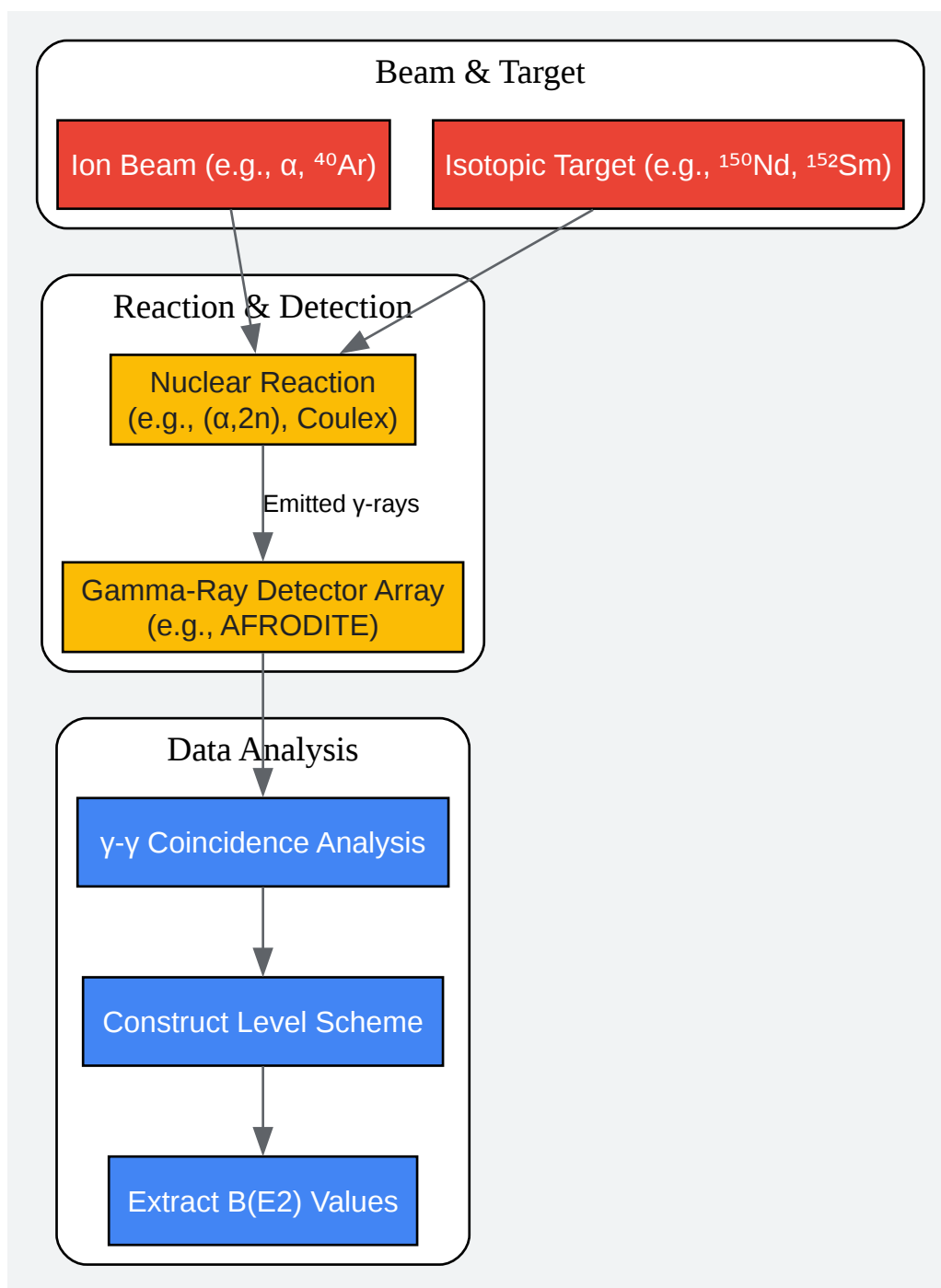
Mandatory Visualization

The following diagrams illustrate the logical relationship in the interpretation of the 0^+_{22} state in these nuclei and a simplified experimental workflow for gamma-ray spectroscopy.



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Caption: Interpretive pathways for the 0^+_{22} state in ^{152}Sm and ^{154}Gd .



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Caption: Simplified workflow for a gamma-ray spectroscopy experiment.

Conclusion

The vibrational bands in ^{152}Sm and ^{154}Gd present a fascinating case study in the evolution of nuclear structure. While their ground state bands exhibit clear rotational character, the nature of

their excited $K\pi=0^+_2$ bands remains a subject of active research, with evidence pointing towards a more complex structure than a simple β -vibration. The similarities in their level structures and transition probabilities underscore the systematic behavior of nuclei in this transitional mass region. Further experimental and theoretical investigations, particularly focusing on the measurement of additional $B(E2)$ values and the properties of higher-lying vibrational states, will be crucial for a more complete understanding of the collective dynamics at play in these nuclei.

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